

1-Tetralone health and safety information for labs

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Compound of Interest

Compound Name: 1-Tetralone

Cat. No.: B052770

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An In-depth Technical Guide to **1-Tetralone**: Health and Safety for the Modern Laboratory

Introduction: Understanding the Compound

1-Tetralone, with the IUPAC name 3,4-dihydronaphthalen-1(2H)-one, is a bicyclic aromatic hydrocarbon and ketone. [1] It presents as a colorless to amber-colored oil with a faint odor and is utilized as a starting material in the synthesis of various agricultural and pharmaceutical agents. [1] Its insolubility in water but solubility in organic solvents are key considerations for its handling and in case of spills. [1] While a valuable reagent, a thorough understanding of its health and safety profile is paramount for the protection of researchers and laboratory personnel. This guide provides a comprehensive overview of the hazards associated with **1-Tetralone** and outlines detailed protocols for its safe handling, storage, and disposal.

Hazard Identification and Risk Assessment

The primary documented hazard of **1-Tetralone** is that it is harmful if swallowed. [2][3][4] While comprehensive toxicological data is not fully available, it is also known to be an irritant. [3] [5] The Globally Harmonized System (GHS) classification for **1-Tetralone** includes the warning "Harmful if swallowed". [1][3] Causality of Hazards:

- Oral Toxicity: Ingestion can lead to adverse health effects. The precautionary statement P270, "Do not eat, drink or smoke when using this product," directly addresses this risk by preventing unintentional ingestion. [2][6]* Irritation: Direct contact with skin or eyes may

cause irritation. [4][5] The recommendation for thorough washing after handling and the use of protective gear is a direct consequence of this potential. [6][7]

Exposure Routes and Health Effects

Exposure Route	Potential Health Effects	Primary Prevention Measures
Ingestion	Harmful if swallowed. [2][3][4]	Do not eat, drink, or smoke in the laboratory. [6][7] Wash hands thoroughly after handling. [6][7]
Inhalation	May cause respiratory tract irritation. [5]	Use in a well-ventilated area or under a chemical fume hood. [6][7]
Skin Contact	May cause skin irritation. [5]	Wear appropriate protective gloves and clothing. [8]
Eye Contact	May cause eye irritation. [5]	Wear safety glasses or goggles. [2][6]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is crucial for mitigating the risks associated with **1-Tetralone**.

Engineering Controls

The primary engineering control for handling **1-Tetralone** is to ensure adequate ventilation. [2][6] This is critical to minimize the inhalation of any vapors or mists.

- Chemical Fume Hood: All work with **1-Tetralone** should ideally be conducted in a certified chemical fume hood. [7][8] This provides a physical barrier and containment in case of a spill and ensures that any vapors are effectively removed from the breathing zone of the operator.

- Emergency Equipment: Eyewash stations and safety showers must be readily accessible in the immediate vicinity of where **1-Tetralone** is handled. [7]

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes. [2][6]* Skin Protection:
 - Gloves: Chemically resistant gloves must be worn. It is important to inspect gloves for any signs of degradation before use and to practice proper glove removal techniques to avoid skin contact. [2] * Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact. [2] For procedures with a higher risk of splashing, a chemical-resistant apron may be necessary.
- Respiratory Protection: If work cannot be conducted in a fume hood and there is a risk of exceeding exposure limits, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used. [2][8]

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is fundamental to a safe laboratory environment.

Handling

- Avoid Contact: All direct contact with the skin and eyes should be avoided. [2]* Ventilation: Always handle **1-Tetralone** in a well-ventilated area, preferably within a chemical fume hood. [6][7]* Hygiene: Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory. [2][6] Do not eat, drink, or smoke in areas where **1-Tetralone** is used. [6][7]* Ignition Sources: Keep away from heat and sources of ignition. [6][8]

Storage

- Container: Store in a tightly closed container in a cool, dry, and well-ventilated area. [6][8]*
Incompatibilities: Store away from strong oxidizing agents. [7][8]*
Labeling: Ensure containers are clearly and accurately labeled according to regulatory standards.

Emergency Procedures

Preparedness for emergencies is a critical component of laboratory safety.

First-Aid Measures

Exposure	First-Aid Protocol
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [2][7]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2][7]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [2][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [2][7]

Spill Response

A minor spill of **1-Tetralone** should be handled promptly by trained personnel wearing appropriate PPE.

Workflow for Minor **1-Tetralone** Spill Response



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Caption: Workflow for responding to a minor **1-Tetralone** spill.

Firefighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire involving **1-Tetralone**. [2]* Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [2][6]* Hazardous Combustion Products: Burning may produce carbon monoxide and carbon dioxide. [7][8]

Waste Disposal

Disposal of **1-Tetralone** and its contaminated materials must be conducted in accordance with all local, state, and federal regulations. [4][6] Chemical waste should be collected in designated, properly labeled, and sealed containers for disposal by a licensed hazardous waste disposal company. [2][6]

Physical and Chemical Properties

Property	Value
Molecular Formula	C10H10O
Molecular Weight	146.19 g/mol [3]
Appearance	Colorless to amber liquid [1][3]
Boiling Point	255-257 °C [1][3]
Melting Point	2-8 °C [1][3][9]
Flash Point	>110 °C (>230 °F) [8]
Density	~1.099 g/mL at 25 °C [1][9]
Solubility in Water	Insoluble [1][3]

Conclusion

While **1-Tetralone** is a valuable chemical intermediate, it is imperative that it is handled with a comprehensive understanding of its potential hazards. By implementing robust engineering controls, utilizing appropriate personal protective equipment, adhering to safe handling and storage protocols, and being prepared for emergencies, researchers can mitigate the risks and ensure a safe laboratory environment.

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- To cite this document: BenchChem. [1-Tetralone health and safety information for labs]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b052770#1-tetralone-health-and-safety-information-for-labs\]](https://www.benchchem.com/product/b052770#1-tetralone-health-and-safety-information-for-labs)

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